

Health and Safety Data for 2-Iodophenol-d4: A Technical Guide

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Compound of Interest

Compound Name: 2-Iodophenol - d4

Cat. No.: B1147133

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Disclaimer: No specific health and safety data for 2-Iodophenol-d4 has been found in publicly available literature and safety data sheets. This guide is based on the data for the non-deuterated analogue, 2-Iodophenol (CAS: 533-58-4). While the general chemical properties and hazards are expected to be very similar, the deuteration may influence its metabolic and toxicological profile. All information should be treated as an estimate for 2-Iodophenol-d4, and a thorough risk assessment should be conducted before handling.

This technical guide provides a comprehensive overview of the health and safety data for 2-Iodophenol, intended for researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets and chemical databases.

Chemical and Physical Properties

The fundamental physical and chemical properties of 2-Iodophenol are summarized in the table below. These characteristics are crucial for understanding its behavior under various laboratory conditions.

Property	Value	Reference
Appearance	Yellow to pink crystalline powder or solid	[1]
Molecular Formula	C ₆ H ₅ IO	[1]
Molecular Weight	220.01 g/mol	[1]
Melting Point	37-40 °C	[2][3]
Boiling Point	186-187 °C at 160 mmHg	[2][3]
Flash Point	113 °C (235.4 °F) - closed cup	[2][3]
Density	1.947 g/mL at 25 °C	[2][3]

Hazard Identification and Classification

2-Iodophenol is classified as a hazardous substance. The following table summarizes its hazard classifications according to the Globally Harmonized System (GHS) and provides corresponding hazard statements.

Hazard Class	GHS Category	Hazard Statement(s)	Reference
Acute Toxicity, Oral	4	H302: Harmful if swallowed	[1] [4]
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin	[1] [4]
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled	[1] [4]
Skin Corrosion/Irritation	2	H315: Causes skin irritation	[1] [4]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation	[1] [4]
Specific Target Organ Toxicity - Single Exposure	3	H335: May cause respiratory irritation	[1] [4]

Signal Word: Warning[\[4\]](#)

First Aid Measures

In case of exposure to 2-Iodophenol, the following first aid measures should be taken immediately.

Exposure Route	First Aid Protocol	Reference
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.	[4] [5]
Skin Contact	Wash off with soap and plenty of water. Consult a physician.	[4] [5]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a physician.	[4] [5]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.	[4] [5]

Handling, Storage, and Personal Protective Equipment

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize the risk of exposure.

- Handling: Avoid contact with skin and eyes.[\[4\]](#) Avoid formation of dust and aerosols.[\[4\]](#) Provide appropriate exhaust ventilation at places where dust is formed.[\[4\]](#)
- Storage: Store in a cool, dry, and well-ventilated place.[\[4\]](#) Keep the container tightly closed.[\[4\]](#)

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling 2-Iodophenol.

PPE Type	Recommendation	Reference
Eye/Face Protection	Wear chemical safety goggles.	[6]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.	[6]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.	[6]

Experimental Protocols

Detailed experimental protocols for toxicological studies of 2-Iodophenol are not available in the provided search results. However, the safety data sheets reference standard methodologies for hazard assessment, such as those established by the OECD (Organisation for Economic Co-operation and Development).

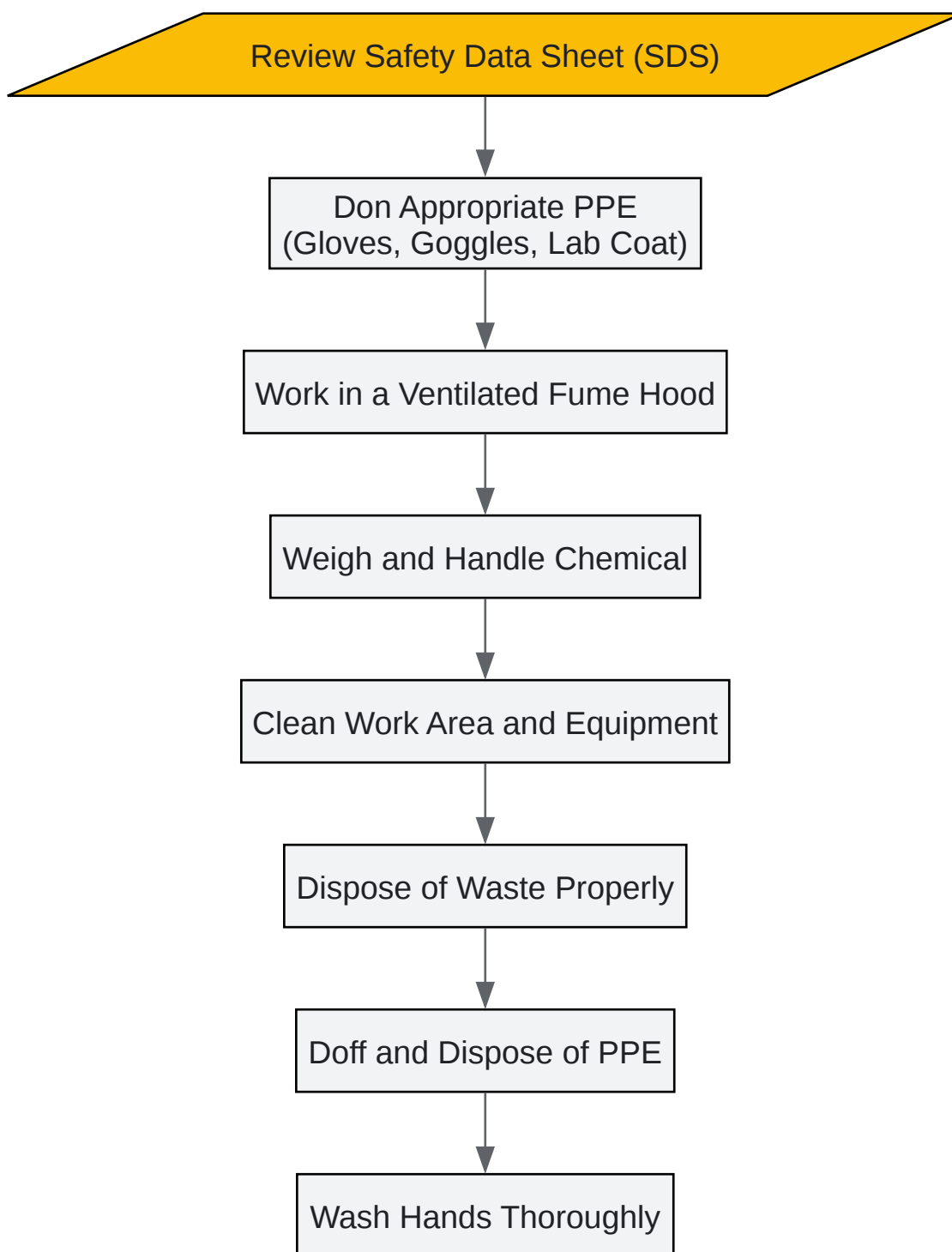
Visualizations

The following diagrams illustrate key concepts related to the safe handling and potential biological pathways of halogenated phenols like 2-Iodophenol.



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Caption: Workflow for Hazard Assessment and Control.



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